

Technical Support Center: 3,4,5-Trifluoro-benzamidine hydrochloride

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Compound of Interest

Compound Name: *3,4,5-Trifluoro-benzamidine*

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This guide provides in-depth technical information for researchers, scientists, and drug development professionals on the proper storage, handling, and use of **3,4,5-Trifluoro-benzamidine** hydrochloride (CAS 910053-71-3). The trifluoromethyl group significantly influences the compound's chemical properties, making adherence to specific protocols crucial for experimental success and safety.

Section 1: Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **3,4,5-Trifluoro-benzamidine** hydrochloride is essential for its effective application. The presence of three fluorine atoms on the benzene ring enhances its lipophilicity and metabolic stability, which can be advantageous in many biological assays.[\[1\]](#)[\[2\]](#)

Property	Value	Source
CAS Number	910053-71-3	[3]
Molecular Formula	C7H6ClF3N2	[4] [3]
Molecular Weight	210.58 g/mol	[4] [3]
Appearance	White to light yellow solid/crystalline powder	[5]
Purity	≥ 95-98% (typical)	[4] [5]

Section 2: Storage and Stability

Proper storage is critical to maintain the integrity and purity of **3,4,5-Trifluoro-benzamidine** hydrochloride. As with many benzamidine derivatives, this compound is susceptible to degradation, particularly in the presence of moisture.

FAQs: Storage and Stability

Q1: What are the ideal storage conditions for solid **3,4,5-Trifluoro-benzamidine** hydrochloride?

A1: The solid compound should be stored in a cool, dry, and well-ventilated area, ideally at 0-8°C.^[5] It is crucial to keep the container tightly sealed to prevent moisture absorption, as the compound is hygroscopic. For long-term storage, consider placing the container inside a desiccator.

Q2: How should I store solutions of **3,4,5-Trifluoro-benzamidine** hydrochloride?

A2: Due to the potential for hydrolysis, it is strongly recommended to prepare aqueous solutions fresh for each experiment. If a stock solution must be prepared, use an anhydrous organic solvent such as DMSO or ethanol. For short-term storage of stock solutions, aliquot into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C.

Q3: What is the expected shelf-life of the compound?

A3: While specific long-term stability studies on **3,4,5-Trifluoro-benzamidine** hydrochloride are not readily available in public literature, its structural similarity to other benzoyl derivatives suggests that its purity can degrade over time, especially under suboptimal storage conditions.^[6] Regular quality control is advised for older batches.

Section 3: Handling and Safety

As with any chemical reagent, proper handling procedures are paramount to ensure personnel safety and prevent contamination.

FAQs: Handling and Safety

Q1: What personal protective equipment (PPE) should I use when handling this compound?

A1: Always handle **3,4,5-Trifluoro-benzamidine** hydrochloride in a well-ventilated area or a fume hood. Standard PPE includes safety glasses or goggles, a lab coat, and chemical-resistant gloves. If there is a risk of generating dust, a respirator may be necessary.

Q2: What are the known incompatibilities of this compound?

A2: Avoid contact with strong oxidizing agents, strong acids, and strong bases, as these can lead to vigorous and potentially hazardous reactions.

Q3: How should I dispose of waste containing **3,4,5-Trifluoro-benzamidine** hydrochloride?

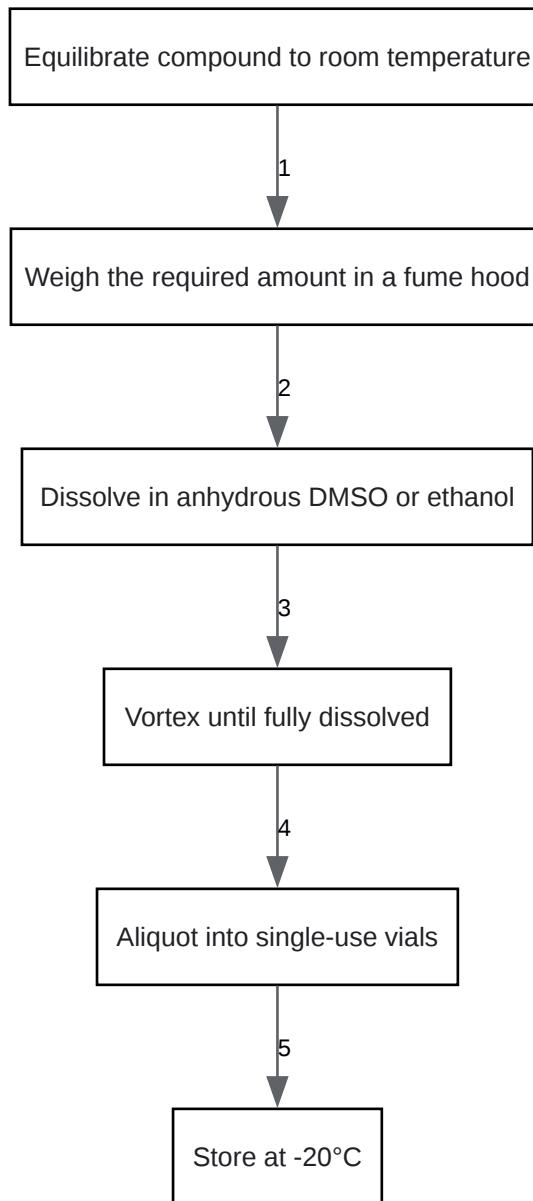
A3: Dispose of chemical waste in accordance with local, state, and federal regulations. Waste containing fluorinated compounds should be collected in clearly labeled, compatible containers and not mixed with incompatible waste streams.[\[5\]](#)

Section 4: Experimental Protocols and Troubleshooting

3,4,5-Trifluoro-benzamidine hydrochloride is primarily used as an intermediate in the synthesis of biologically active molecules, particularly as a potential inhibitor of proteases and kinases.[\[1\]](#)[\[5\]](#)

Experimental Workflow: Preparing a Stock Solution

Preparation of Stock Solution



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Caption: Workflow for preparing a stock solution.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Low experimental activity/potency	Compound degradation	Prepare fresh solutions for each experiment. If using a stock solution, ensure it has been stored properly and is not expired.
Incomplete dissolution	Ensure the compound is fully dissolved in the solvent before adding it to your experimental system. Gentle warming may aid dissolution in some organic solvents.	
Inconsistent results	Hygroscopicity of the compound	Store the solid compound in a desiccator and handle it quickly to minimize moisture absorption.
Pipetting errors with small volumes	Use calibrated pipettes and appropriate techniques for handling small volumes of concentrated stock solutions.	
Precipitation in aqueous buffer	Poor aqueous solubility	While hydrochloride salts are generally water-soluble, the trifluoro-substituents increase lipophilicity. ^{[1][2]} If precipitation occurs, consider using a co-solvent or preparing a more dilute solution.

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